

erythrocentaurin solubility issues DMSO preparation

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Compound Focus: Erythrocentaurin

CAS No.: 50276-98-7

Cat. No.: S527400

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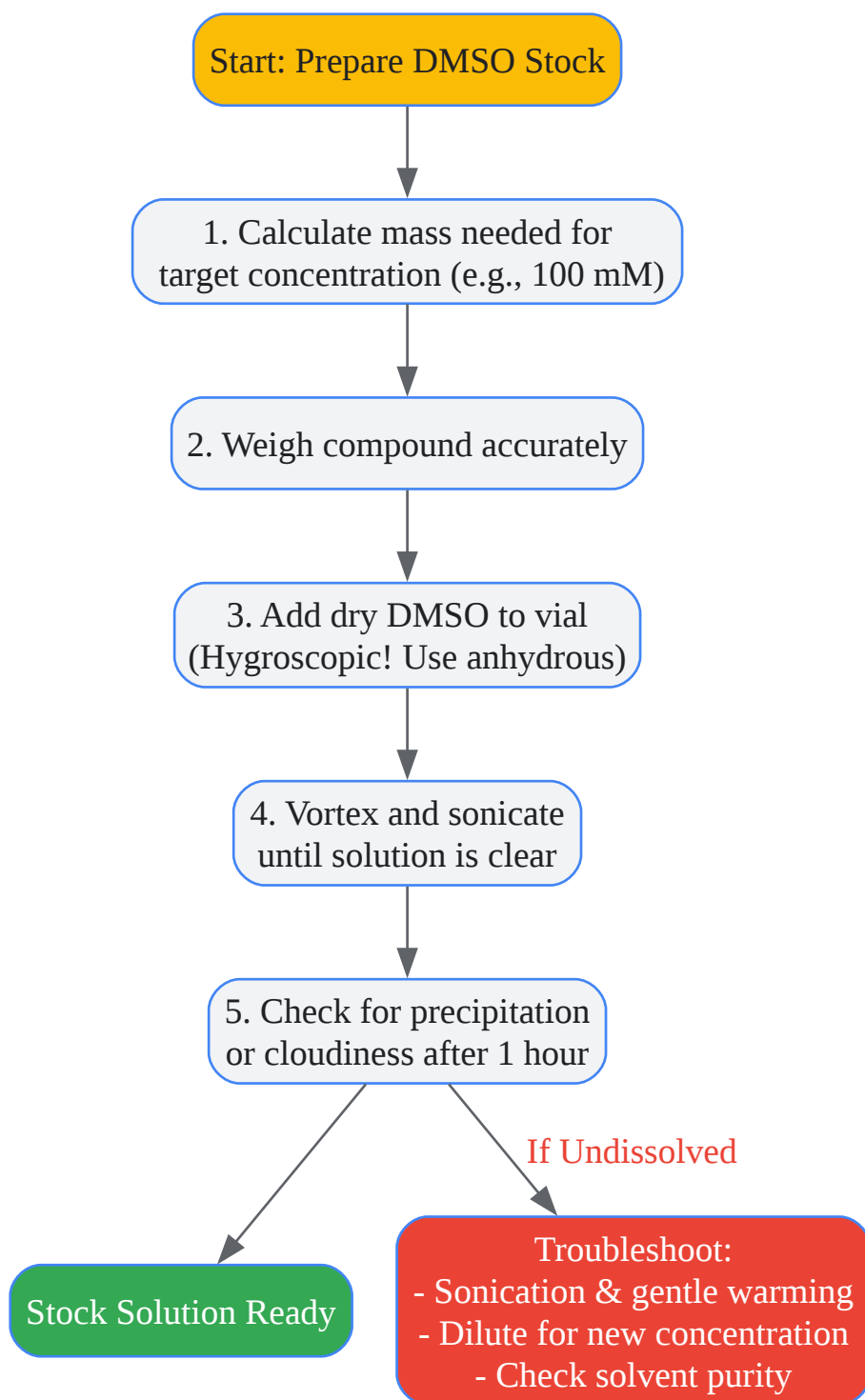
Erythrocentaurin Overview and Handling

The table below summarizes the basic information available for **Erythrocentaurin**.

Property	Description
Chemical Name	Erythrocentaurin [1]
CAS Number	50276-98-7 [1]
Molecular Formula	C ₁₀ H ₈ O ₃ [1]
Molecular Weight	176.17 g/mol [1]
Reported Activities	Antibacterial activity; concentration-dependent α -amylase inhibition (IC ₅₀ 1.67 \pm 0.28 mg/mL) [1]
Source	Metabolite of Gentiopicroside (GPS) formed by intestinal flora or enzymatic hydrolysis [2]

Suggested General Preparation Protocol

For a research compound like **erythrocentaurin** with unknown specific solubility, a standard approach involves preparing a concentrated stock solution in DMSO for subsequent dilution in aqueous buffers.



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Frequently Asked Questions & Troubleshooting

- **Q1: What is the maximum recommended concentration for DMSO stock solutions?**
 - **A:** A common starting point is 10-100 mM. Always use the **lowest concentration** that allows for your experimental dosing. The final DMSO concentration in cell culture assays should typically be kept below 0.1-1.0% to avoid cytotoxicity.
- **Q2: My erythrocentaurin solution precipitates upon dilution into aqueous buffer. How can I resolve this?**
 - **A:** This is a common issue. Potential solutions include:
 - **Gradual Dilution:** Perform a step-wise dilution. First, mix the DMSO stock with a small volume of a miscible solvent like ethanol or PEG 300, then dilute this mixture into your aqueous buffer.
 - **Sonication:** Briefly sonicate the solution immediately after dilution.
 - **Solubilizing Agents:** Incorporate low concentrations of solubilizing agents like cyclodextrins or surfactants (e.g., 0.01% Tween-80) in your aqueous buffer [3].
- **Q3: How should I store erythrocentaurin and its DMSO stock solutions?**
 - **A:**
 - **Powder:** Store at -20°C for long-term stability [1].
 - **DMSO Stock Solutions:** Aliquot into small, single-use vials to avoid freeze-thaw cycles. Store at -80°C for maximum stability. For short-term use (a few weeks), storage at -20°C may be acceptable.
- **Q4: The compound seems unstable in solution. What can I do?**
 - **A: Erythrocentaurin** is a known metabolite and may have limited stability in solution [2].
 - **Fresh Preparation:** Prepare fresh DMSO stock solutions immediately before each experiment.
 - **Stability Testing:** Monitor the stability of your stock solution over time using analytical methods like HPLC.
 - **Inert Atmosphere:** For compounds sensitive to oxidation, consider preparing solutions under an inert gas like nitrogen or argon.

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References

1. | Antifection | TargetMol Erythrocentaurin [targetmol.com]
2. Gentiopicroside—An Insight into Its Pharmacological ... - PMC [pmc.ncbi.nlm.nih.gov]
3. Dissolution Enhancement of Clarithromycin Using Ternary ... [ijprs.com]

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